

how was Herbimycin A discovered from *Streptomyces hygroscopicus*

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Herbimycin A

CAS No.: 70563-58-5

Cat. No.: S529872

[Get Quote](#)

Initial Discovery and Producing Strain

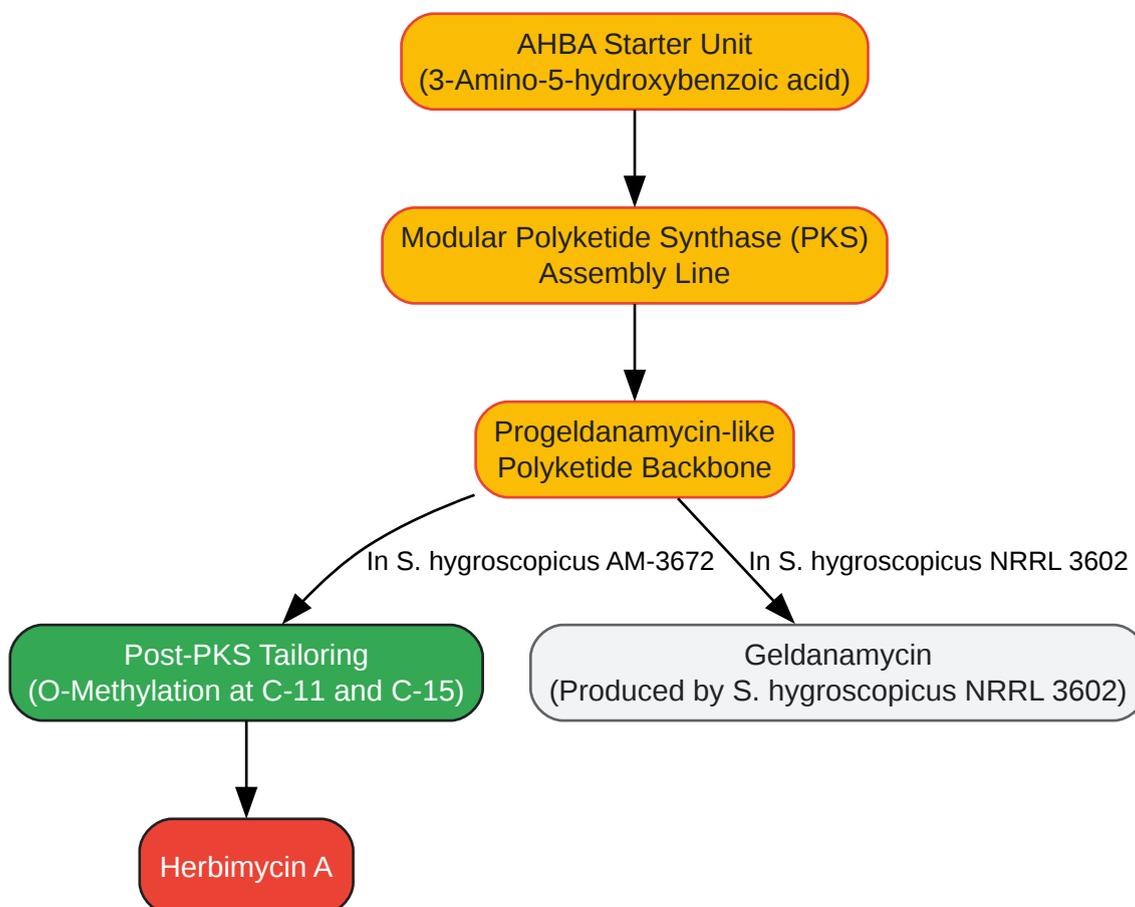
Herbimycin A was first isolated in the late 1970s from the fermentation broth of a soil-dwelling bacterium, *Streptomyces hygroscopicus* strain No. AM-3672 [1]. The initial screening was based on its **herbicidal activity** [1] [2].

The table below summarizes the key characteristics of the producing organism and the initial discovery data:

Characteristic	Description
Producing Organism	<i>Streptomyces hygroscopicus</i> (Strain AM-3672), a soil isolate [1].
Date of Discovery	First reported in 1979 [1].
Initial Observed Activity	Potent herbicidal activity against most mono- and dicotyledonous plants, especially <i>Cyperus microiria</i> STEUD. <i>Oryza sativa</i> (rice) showed strong resistance [1].
Molecular Formula	C ₃₀ H ₄₂ N ₂ O ₉ [1]

Biosynthesis and Genetic Basis

Herbimycin A is assembled by a modular polyketide synthase (PKS), a large multi-enzyme complex that acts as a protein "assembly line" [2]. The biosynthetic pathway can be broken down into several key stages, as illustrated in the following workflow:



[Click to download full resolution via product page](#)

The core structure is built from a **3-amino-5-hydroxybenzoic acid (AHBA) starter unit**, which is then extended by seven two-carbon building blocks via the PKS [2]. The gene cluster responsible for herbimycin biosynthesis (**hbm** cluster) has been cloned and sequenced [2].

The structural differences between **herbimycin A** and the closely related compound geldanamycin are introduced by **post-PKS tailoring enzymes**, specifically through **methoxy substitutions at the C-11 and C-15 positions** in herbimycin [2]. These modifications are believed to be responsible for the unique herbicidal properties of herbimycin, which geldanamycin does not possess [2].

Mechanism of Action and Biological Activity

The initial discovery of **herbimycin A** was based on its herbicidal effects, but its profound biological activity stems from a different, more significant mechanism.

- **Primary Molecular Target: Herbimycin A** is a potent inhibitor of **Heat Shock Protein 90 (Hsp90)** [2] [3]. Hsp90 is a molecular chaperone that stabilizes numerous "client proteins" crucial for cell cycle regulation, growth, survival, and oncogenesis [3].
- **Effect on Tumor Cells:** By binding to Hsp90, **herbimycin A** causes the **preferential degradation of these client proteins** in tumor cells. This includes mutated or overexpressed oncoproteins like v-Src, Bcr-Abl, and p53, thereby disrupting signal transduction pathways that drive tumorigenesis [2] [3].
- **Other Activities:** It also inhibits protein tyrosine kinases [4] [5] and is a potent inhibitor of angiogenesis [4]. Studies have shown it can induce the expression of other heat shock proteins like Hsp30 and Hsp70 [6].

Experimental Protocols for Key Studies

For researchers looking to replicate or understand key studies, here are summaries of critical methodologies from the literature.

Fermentation and Production

Herbimycin A is produced by fermenting the *Streptomyces hygroscopicus* AM-3672 strain [2].

- **Seed Medium:** YPD medium (per manufacturer's instructions, Sigma-Aldrich).
- **Fermentation Medium:** Contains per liter: 2.5 g peptone, 2.5 g tryptone, 2.5 g yeast extract, 5 g baby oatmeal, 10 g beet molasses.
- **Conditions:** Medium is sterilized (121°C, 30 min). For shake-flask fermentation, cultures are grown as previously described [citation:21 in source 2]. For a 20-liter bioreactor with a 12-liter working volume, the culture is inoculated at 4% (vol/vol). Temperature is maintained at 30°C, pH is controlled at 6.5 initially and then reduced to 6.0 after two days. Dissolved oxygen is kept above 30% with agitation (200-400 rpm) [2].

Gene Inactivation Studies

To study biosynthetic genes, specific genes within the cluster can be inactivated [2].

- **Gene Disruption:** A common method involves inserting an antibiotic resistance gene (e.g., neo for neomycin resistance) into the target gene via homologous recombination.
- **Vector Systems:** Phage ϕ C31-derived vectors (e.g., KC515) or plasmid vectors can be used for genetic manipulation in *Streptomyces*.
- **Mutant Analysis:** The resulting mutants are fermented, and the products are analyzed to determine the gene's function, for example, by identifying the accumulation of novel intermediates like KOS-1806 in a *gdmM* knockout mutant [2].

Cell-Based Bioactivity Assays

The growth inhibitory effects of **Herbimycin A** on human colon tumor cell lines were studied as follows [7]:

- **Cell Culture:** Multiple human colon tumor cell lines and one normal colonic mucosa cell line (CCL239) are grown in monolayer culture.
- **Treatment:** Cells are exposed to various concentrations of **herbimycin A** (e.g., 125 ng/mL was sufficient for >40% growth inhibition in tumor lines).
- **Analysis:** Growth inhibition is assessed after approximately two cell doublings. The effect on specific targets like pp60c-src kinase activity is measured by analyzing autophosphorylation and phosphorylation of a substrate like enolase.

Research Significance and Potential

Herbimycin A played a pivotal role in opening up the Hsp90 pathway as a new therapeutic concept in anticancer research [2]. Although its hepatotoxicity prevented clinical development, it served as a **lead compound** that spurred the creation of more tractable analogs [2]. Two such analogs, 17-Allylamino-17-demethoxygeldanamycin and 17-(2'-dimethylamino) ethylamino-17-demethoxygeldanamycin, have progressed to clinical trials [2].

The complex structure of **Herbimycin A** also makes it a challenging and attractive target for total synthesis, with several research groups reporting successful synthetic routes [8].

Need Custom Synthesis?

Email: info@smolecule.com or Request Quote Online.

References

1. , Herbimycin new antibiotic produced by a strain of a Streptomyces [pubmed.ncbi.nlm.nih.gov]
2. Insights into the Biosynthesis of the Benzoquinone ... [pmc.ncbi.nlm.nih.gov]
3. Herbimycin [en.wikipedia.org]
4. = 95 HPLC, powder 70563-58-5 Herbimycin A [sigmaaldrich.com]
5. = 98.0 HPLC 70563-58-5 Herbimycin A [sigmaaldrich.cn]
6. Effect of Herbimycin A on hsp30 and hsp70 Heat Shock ... [pubmed.ncbi.nlm.nih.gov]
7. Effect of herbimycin a on growth and pp60^{c-src} activity in ... [mdanderson.elsevierpure.com]
8. (PDF) Studies towards the total synthesis of Herbimycin A [academia.edu]

To cite this document: Smolecule. [how was Herbimycin A discovered from Streptomyces hygrosopicus]. Smolecule, [2026]. [Online PDF]. Available at:
[<https://www.smolecule.com/products/b529872#how-was-herbimycin-a-discovered-from-streptomyces-hygrosopicus>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

Contact

Address: Ontario, CA 91761, United States

Phone: (512) 262-9938

Email: info@smolecule.com

Web: www.smolecule.com